

Proper Disposal of 2-Thiopheneacetonitrile: A Comprehensive Guide

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Compound of Interest

Compound Name: **2-Thiopheneacetonitrile**

Cat. No.: **B147512**

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents like **2-Thiopheneacetonitrile** are critical for ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **2-Thiopheneacetonitrile** (CAS No. 20893-30-5).

Hazard Profile and Safety Precautions

2-Thiopheneacetonitrile is a hazardous substance that requires careful handling. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and eye irritation, as well as respiratory irritation^[1]. It is also a combustible liquid. Adherence to strict safety protocols is mandatory when working with this compound.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **2-Thiopheneacetonitrile**. This includes:

- Eye Protection: Eyeshields or safety goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A dust mask (type N95 or equivalent).
- Body Protection: A lab coat or other protective clothing.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Thiopheneacetonitrile**.

Property	Value
Molecular Formula	C ₆ H ₅ NS
Molecular Weight	123.18 g/mol
CAS Number	20893-30-5
Density	1.157 g/mL at 25 °C
Boiling Point	115-120 °C at 22 mmHg
Flash Point	102 °C (215.6 °F) - closed cup
Storage Class Code	6.1C - Combustible, acute toxic Cat. 3 / toxic

Source: Sigma-Aldrich Safety Data Sheet

Step-by-Step Disposal Protocol

The recommended method for the disposal of **2-Thiopheneacetonitrile** is through a licensed hazardous waste disposal company[2]. This ensures that the compound is managed and destroyed in compliance with all environmental regulations, typically via high-temperature incineration.

1. Segregation and Collection:

- Immediately segregate waste containing **2-Thiopheneacetonitrile** at the point of generation. This includes any unreacted material, contaminated solvents, and disposable labware (e.g., gloves, pipette tips).
- Do not mix this waste with non-hazardous materials or other incompatible chemical waste[2].

2. Waste Container Requirements:

- Use a designated, leak-proof, and chemically compatible container for both solid and liquid waste[1][2].
- The container must be kept tightly closed except when adding waste[1][2].

3. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Thiopheneacetonitrile**".
- Indicate the primary hazards, such as "Toxic" and "Combustible".

4. Storage:

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- This area should be well-ventilated, away from heat or ignition sources, and have secondary containment to capture any potential leaks[1][2].

5. Professional Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor[2].
- Provide a complete characterization of the waste to the disposal service. Chemical waste generators are responsible for ensuring complete and accurate classification of the waste according to local, regional, and national regulations[3].

Spill Cleanup Procedure

In the event of a spill, follow these emergency procedures:

- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure adequate ventilation[1].
- Wear Appropriate PPE: Before addressing the spill, don the required personal protective equipment as listed above.

- Contain the Spill: Use an inert absorbent material, such as dry lime, sand, or soda ash, to soak up the spilled liquid[1][4].
- Collect Waste: Carefully collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal as hazardous waste[1][4].
- Decontaminate the Area: Ventilate and wash the area thoroughly after the cleanup is complete[4].

Disposal Workflow

The following diagram illustrates the proper disposal workflow for **2-Thiopheneacetonitrile**.

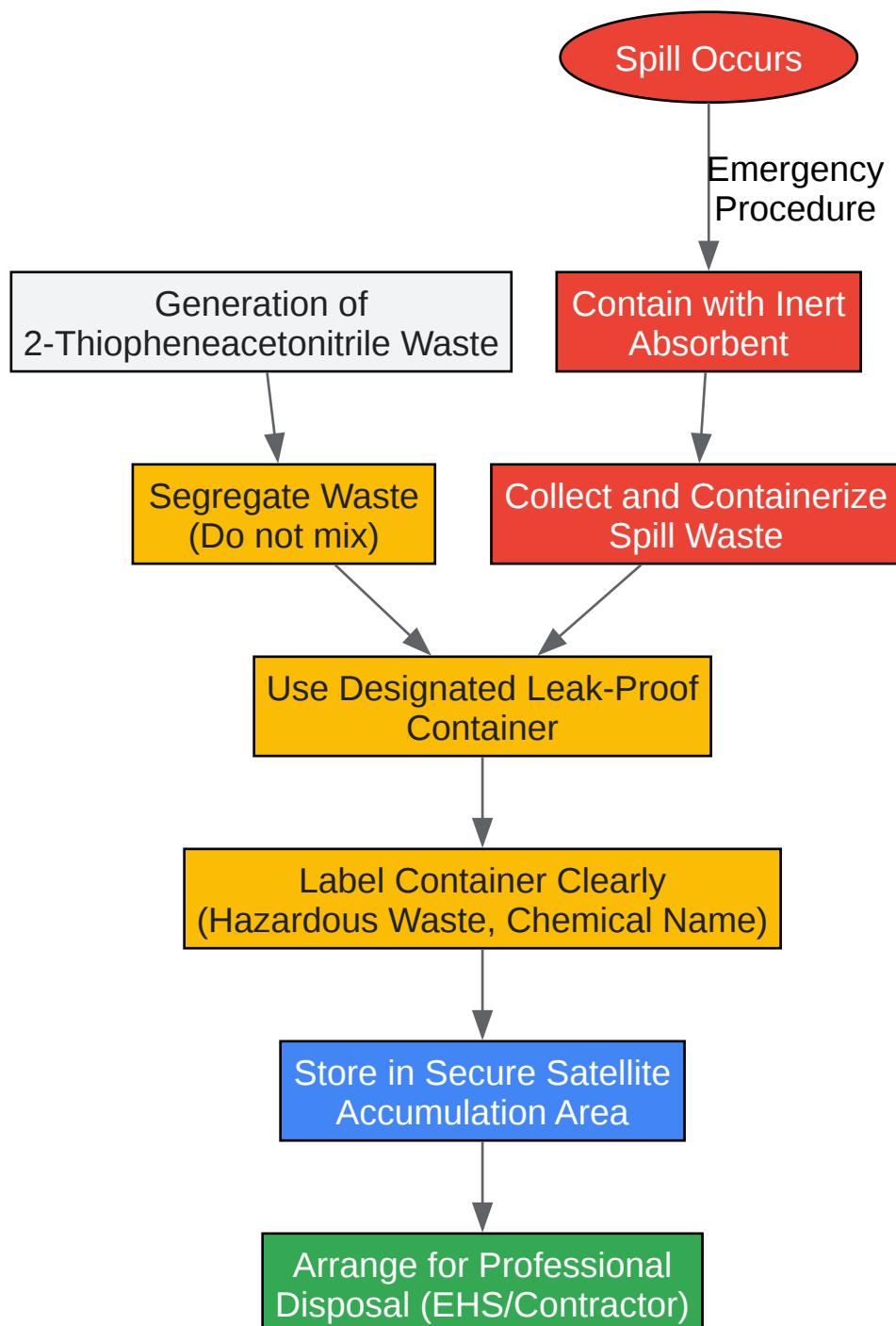


Figure 1: 2-Thiopheneacetonitrile Disposal Workflow

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Figure 1: **2-Thiopheneacetonitrile** Disposal Workflow

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